

Navigating the Chemical Landscape of Substituted Phenols: A Technical Overview

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Compound of Interest

Compound Name: 4-Amino-2-bromo-6-chlorophenol

Cat. No.: B1286634

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For Researchers, Scientists, and Drug Development Professionals

This technical guide delves into the chemical identity of "**4-Amino-2-bromo-6-chlorophenol**." An initial investigation into the Chemical Abstracts Service (CAS) number for this specific isomer reveals a complex landscape of related compounds. While a dedicated CAS number for **4-Amino-2-bromo-6-chlorophenol** is not readily available in prominent chemical databases, several isomers are well-documented, each with unique identifiers. This guide will provide available data on these closely related structures, offering a valuable resource for researchers in the field.

Physicochemical Data of Related Aminobromochlorophenol Isomers

For clarity and comparative analysis, the physicochemical properties of key isomers are presented below. The absence of a specific entry for **4-Amino-2-bromo-6-chlorophenol** suggests it may be a less common or novel compound. Researchers interested in this specific substitution pattern may need to pursue custom synthesis and characterization.

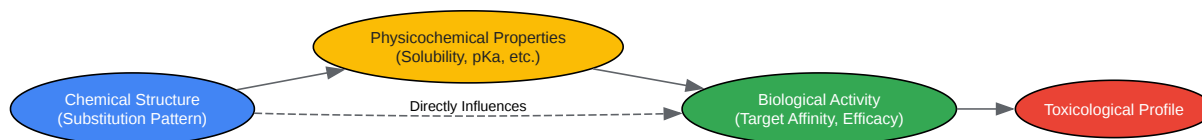
Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Reference
2-Amino-6-bromo-4-chlorophenol	179314-60-4	C ₆ H ₅ BrClNO	222.47	[1]
2-Amino-4-bromo-6-chlorophenol	855836-14-5	C ₆ H ₅ BrClNO	222.47	[2]
4-Amino-2-bromophenol	16750-67-7	C ₆ H ₆ BrNO	188.02	[3]
4-Amino-2-chlorophenol	3964-52-1	C ₆ H ₆ ClNO	Not specified	[4]
4-Amino-2-bromo-6-chlorophenol hydrochloride	Not Available	C ₆ H ₆ BrCl ₂ NO	258.93	[5]

Experimental Considerations

Due to the lack of specific literature for **4-Amino-2-bromo-6-chlorophenol**, detailed experimental protocols and signaling pathways cannot be provided. Researchers aiming to work with this compound would need to develop and validate their own methodologies for synthesis, purification, and biological assessment.

The synthesis of such a molecule would likely involve multi-step organic chemistry reactions, including electrophilic aromatic substitution (bromination and chlorination) and functional group manipulations (amination and hydroxylation) on a phenol or aniline precursor. The precise sequence and reaction conditions would need to be carefully optimized to achieve the desired substitution pattern and avoid the formation of unwanted isomers.

For biological evaluation, a logical workflow would be necessary to characterize the compound's activity.



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References

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- 2. 2-Amino-4-bromo-6-chlorophenol | C₆H₅BrClNO | CID 57905988 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Amino-2-bromophenol | C₆H₆BrNO | CID 14440265 - PubChem [pubchem.ncbi.nlm.nih.gov]
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